

3-methyl-2-oxobutanoic acid vs sodium salt solubility comparison

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Compound Focus: 3-Methyl-2-oxobutanoic acid

CAS No.: 759-05-7

Cat. No.: S564956

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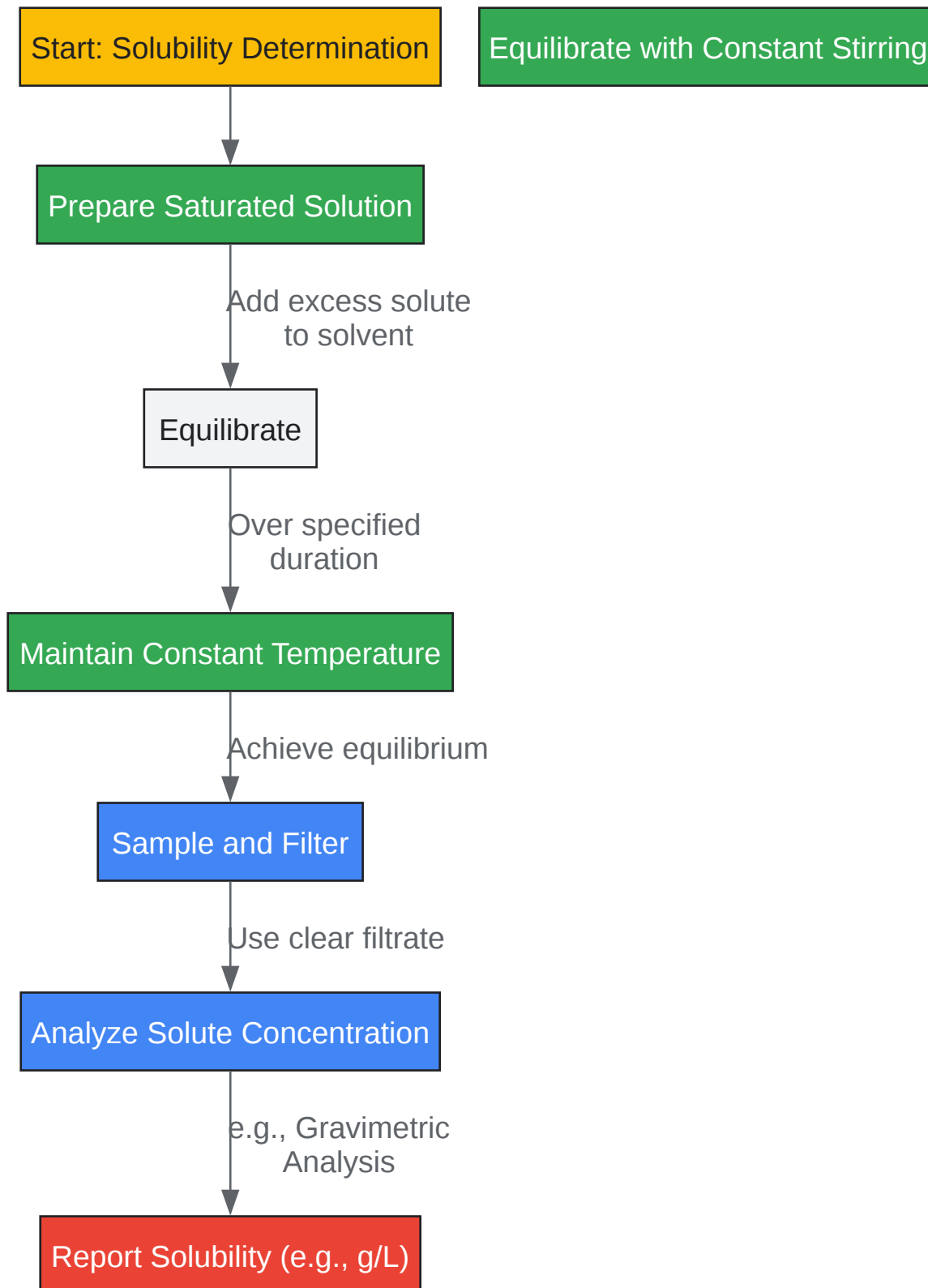
Compound Comparison at a Glance

Property	3-Methyl-2-oxobutanoic Acid (Free Acid)	Sodium 3-methyl-2-oxobutanoate (Sodium Salt)
Chemical Formula	C ₅ H ₈ O ₃ [1] [2]	C ₅ H ₇ NaO ₃ [3] [4]
Molecular Weight	116.12 g/mol [2]	138.10 g/mol [3] [4]
Form	Information missing	White, crystalline powder [3] [4]
Odor	Information missing	Slight, fruity aroma [3]
Solubility in Water	Information missing	Soluble [3]
Solubility in Ethanol	Information missing	Soluble [3]
Melting Point	Information missing	227-231°C (with decomposition) [3] [4]
pKa / pH	Information missing	Information missing

Property	3-Methyl-2-oxobutanoic Acid (Free Acid)	Sodium 3-methyl-2-oxobutanoate (Sodium Salt)
Key Identifiers	CAS 759-05-7 [2]; α -Ketoisovaleric acid [2]	CAS 3715-29-5 [3] [4]; Sodium α -ketoisovalerate [3]

Experimental Protocol for Solubility Determination

The search results do not provide a specific experimental protocol for these compounds. However, the general methodology for determining solubility, which can be adapted for these chemicals, is outlined below. This workflow describes the key steps for measuring water solubility, a common and critical parameter for researchers [5].



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Workflow Steps:

- **Prepare a Saturated Solution:** Add an excess amount of the solid compound (either the free acid or the sodium salt) to a known volume of the solvent (e.g., water or ethanol) in a sealed vessel [5].
- **Equilibration:** Allow the mixture to equilibrate at a constant, specified temperature (e.g., 25°C) with constant stirring for a sufficient period to ensure saturation is achieved [5].
- **Sampling:** Once equilibrium is reached, sample the clear, saturated solution. This typically involves filtering the solution to remove any undissolved solid particles while maintaining the temperature to prevent precipitation [5].
- **Concentration Analysis:** Determine the concentration of the solute in the filtrate. A standard method is **gravimetric analysis**, where a precise volume of the saturated solution is evaporated to dryness, and the mass of the residual solid is measured. The solubility is then calculated as mass of solute per volume of solvent (e.g., g/L or mg/mL) [5].

Interpretation of Available Data

While direct experimental data is limited, the information from authoritative sources allows for a scientifically sound comparison:

- **Salt Form Solubility:** The sodium salt is explicitly documented as soluble in both water and ethanol [3]. This high solubility is expected from a salt form due to its ionic nature and strong polar interactions with water molecules, which is a critical property for formulating the compound in aqueous solutions or biological assays.
- **Free Acid Properties:** The free acid lacks explicit solubility data in the search results. Its solubility would be governed by its specific pKa and the pH of the solution. Generally, the free acid form of a compound is less soluble in water than its salt counterpart.

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References

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3. Food safety and quality: details [fao.org]

4. - 3 - Methyl - 2 , oxobutanoic , 98+... | Fisher Scientific acid sodium salt [fishersci.com]

5. How to Make a Solubility Curve on Google Sheets [thebricks.com]

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